

"Ebselen derivative 1" chemical properties and structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ebselen derivative 1	
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An In-depth Technical Guide to **Ebselen Derivative 1**: Chemical Properties, Structure, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebselen, a synthetic organoselenium compound, has garnered significant attention in the scientific community for its potent antioxidant and anti-inflammatory properties. Its ability to mimic the activity of glutathione peroxidase (GPx) places it at the forefront of research into therapies for conditions associated with oxidative stress. This technical guide focuses on a specific analogue, **Ebselen derivative 1**, identified as 2-(4-nitrophenyl)-1,2-benzisoselenazol-3(2H)-one. This derivative has demonstrated significant potential as a GPx mimic with protective effects against cisplatin-induced hearing loss by mitigating oxidative stress, apoptosis, and ferroptosis. This document provides a comprehensive overview of its chemical properties, structure, and the key experimental protocols related to its synthesis and biological evaluation.

Chemical Properties and Structure

Ebselen derivative 1 is a structurally distinct analogue of Ebselen, characterized by the presence of a nitrophenyl group attached to the nitrogen atom of the benzisoselenazolone core.



Structure:

• Systematic Name: 2-(4-nitrophenyl)-1,2-benzisoselenazol-3(2H)-one

CAS Number: 3030492-59-9

Molecular Formula: C13H8N2O3Se

Table 1: Physicochemical Properties of **Ebselen Derivative 1**

Property	Value	Reference
Molecular Weight	319.18 g/mol	Calculated
Melting Point	Not available	
Solubility	Not available	_
¹H NMR	Not available	_
¹³ C NMR	Not available	-
Mass Spectrometry	Not available	

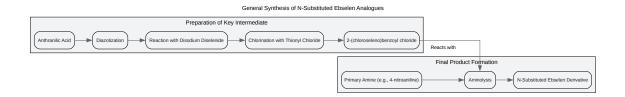
Note: Specific experimental data for the melting point, solubility, and spectral analysis of **Ebselen derivative 1** are not publicly available in the cited literature. The data for the parent compound, Ebselen, indicate it is a white or yellowish crystalline solid, soluble in DMSO and poorly soluble in water, with a melting point of 180-181 °C.[1]

Experimental Protocols Synthesis of Ebselen Derivatives (General Protocol)

While the specific, detailed experimental protocol for the synthesis of 2-(4-nitrophenyl)-1,2-benzisoselenazol-3(2H)-one is contained within proprietary scientific literature, a general and well-established method for the synthesis of N-substituted Ebselen analogues involves the aminolysis of 2-(chloroseleno)benzoyl chloride.[2]

Experimental Workflow for the Synthesis of Ebselen Analogues





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Caption: General workflow for the synthesis of N-substituted Ebselen analogues.

Methodology:

- Preparation of 2-(chloroseleno)benzoyl chloride: This key intermediate is typically synthesized from anthranilic acid. The process involves diazotization of anthranilic acid, followed by a reaction with disodium diselenide to form a diselenide intermediate. This intermediate is then chlorinated, commonly using thionyl chloride, to yield 2-(chloroseleno)benzoyl chloride.[2]
- Aminolysis: The 2-(chloroseleno)benzoyl chloride is then reacted with a primary amine. In
 the case of Ebselen derivative 1, this would be 4-nitroaniline. This aminolysis reaction leads
 to the formation of the final N-substituted benzo[d][2]selenazol-3(2H)-one scaffold.[2]

Signaling Pathways and Mechanism of Action

Ebselen and its derivatives primarily exert their biological effects by mimicking the action of the antioxidant enzyme glutathione peroxidase (GPx). This involves the detoxification of harmful reactive oxygen species (ROS), thereby protecting cells from oxidative damage.

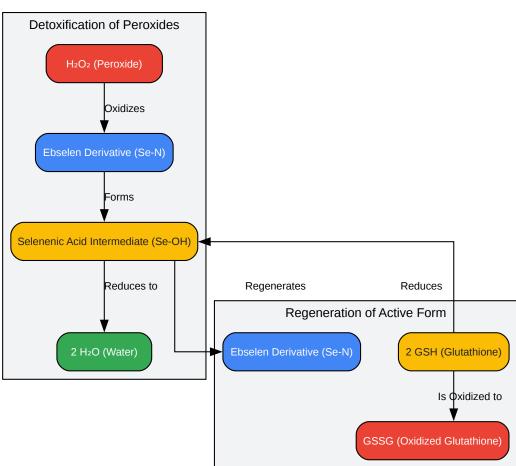


Glutathione Peroxidase (GPx) Mimetic Activity

The catalytic cycle of GPx involves the reduction of hydroperoxides (like hydrogen peroxide, H_2O_2) at the expense of glutathione (GSH), a major cellular antioxidant. Ebselen derivatives catalyze a similar reaction.

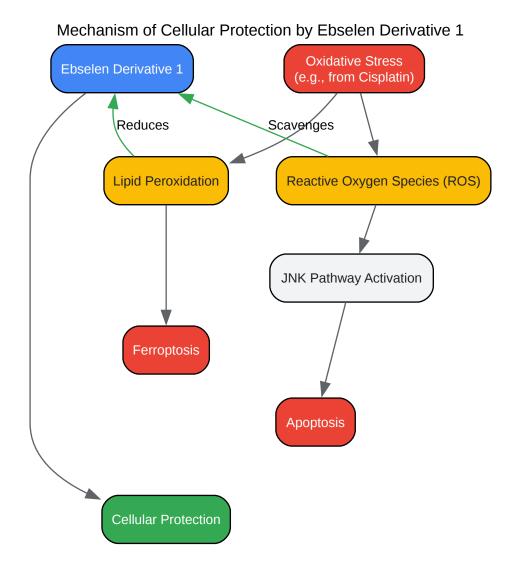
Signaling Pathway of GPx Mimetic Activity





GPx Mimetic Catalytic Cycle of Ebselen Derivatives





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- To cite this document: BenchChem. ["Ebselen derivative 1" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579712#ebselen-derivative-1-chemical-propertiesand-structure]

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